

Physical and chemical properties of 4-Pentynoic acid

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Compound of Interest

Compound Name: 4-Pentynoic acid

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An In-depth Technical Guide to 4-Pentynoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-pentynoic acid**, a versatile building block in organic synthesis. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and established experimental protocols.

Core Physical and Chemical Properties

4-Pentynoic acid, also known as propargylacetic acid, is a carboxylic acid containing a terminal alkyne functional group.^{[1][2][3]} This unique structure imparts it with versatile reactivity, making it a valuable intermediate in the synthesis of a wide range of organic molecules, including pharmaceuticals and biologically active compounds.^{[4][5][6]}

Physical Properties

4-Pentynoic acid is a white to beige crystalline powder or solid at room temperature.^{[1][5][7][8]} It is soluble in water and low polarity organic solvents such as ethanol, acetone, and methyl-tert-butylether.^{[4][9][10]} Key physical data are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₆ O ₂	[2][5][9][11]
Molecular Weight	98.10 g/mol	[2][5][9][11][12]
Melting Point	54-57 °C	[2][4]
Boiling Point	110 °C at 30 mmHg	[4][10]
Flash Point	75 °C (167 °F)	[1][2][7]
Appearance	White to beige crystalline powder/solid	[1][5][7][8]
Solubility	Soluble in water, ethanol, acetone, and methyl-tert-butylether.	[4][9]

Chemical and Spectroscopic Properties

The chemical behavior of **4-pentynoic acid** is dictated by its two functional groups: the carboxylic acid and the terminal alkyne. This allows it to participate in a variety of chemical transformations. It is noted to be sensitive to light and air, and should be stored under an inert atmosphere.[1][2]

Property	Value	Source
CAS Number	6089-09-4	[1][2][4][9][10]
pKa (Predicted)	4.30 ± 0.10	[8]
¹ H NMR (CDCl ₃ , 400 MHz)	δ: 2.61-2.59 (m, 2H), 2.52-2.48 (m, 2H), 1.98-1.95 (m, 1H) ppm	[4][13]
InChI	1S/C ₅ H ₆ O ₂ /c1-2-3-4-5(6)7/h1H,3-4H2,(H,6,7)	[11]
SMILES	C#CCCC(=O)O	[9][11][12]

Reactivity and Applications

4-Pentynoic acid's terminal alkyne and carboxylic acid functionalities make it a versatile reagent in organic synthesis. It is particularly noted for its use in:

- Click Chemistry: The terminal alkyne allows it to readily participate in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions.[\[6\]](#)
- Intramolecular Cyclizations: It can undergo copper-catalyzed intramolecular cyclization to form enol lactones.[\[4\]](#)
- Synthesis of Heterocycles: It serves as a precursor for various heterocyclic compounds.
- Biologically Active Molecules: It is a building block for biologically active γ -enol lactones when reacted with 1-bromo-1-alkynes in the presence of a palladium catalyst.[\[4\]](#) It has also been investigated as a hypoglycemic agent.[\[4\]](#)

Experimental Protocols

Synthesis of 4-Pentynoic Acid from 4-Pentyn-1-ol

A common and efficient method for the synthesis of **4-pentynoic acid** is the oxidation of 4-pentyn-1-ol using Jones reagent.[\[4\]](#)[\[13\]](#)

Materials:

- 4-pentyn-1-ol
- Acetone
- Jones reagent (a solution of chromium trioxide in sulfuric acid)
- Water
- Diethyl ether (Et₂O)
- Saturated brine solution
- Anhydrous sodium sulfate (Na₂SO₄)

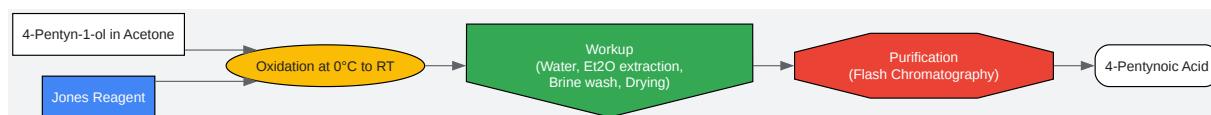
- Silica gel
- Hexane
- Ether

Procedure:

- Dissolve 4-pentyn-1-ol (1.0 eq) in acetone and cool the solution to 0 °C in an ice bath.[\[4\]](#)[\[13\]](#)
- Slowly add Jones reagent dropwise to the stirred solution. Continue the addition until the orange color of the Jones reagent persists.[\[4\]](#)[\[13\]](#)
- Allow the reaction mixture to warm to room temperature and continue to stir for 1 hour. Add more Jones reagent if the orange color fades.[\[4\]](#)[\[13\]](#)
- Quench the reaction by adding water.[\[4\]](#)[\[13\]](#)
- Extract the aqueous mixture several times with diethyl ether.[\[4\]](#)[\[13\]](#)
- Combine the organic extracts and wash with a saturated brine solution.[\[4\]](#)[\[13\]](#)
- Dry the organic layer over anhydrous sodium sulfate.[\[4\]](#)[\[13\]](#)
- Remove the solvent under reduced pressure to obtain the crude product.[\[4\]](#)[\[13\]](#)
- Purify the crude product by flash chromatography on silica gel using a hexane/ether (8:2) eluent to yield **4-pentynoic acid** as a colorless oil.[\[4\]](#)[\[13\]](#) A typical yield for this procedure is around 82%.[\[4\]](#)[\[13\]](#)

Visualizations

Synthesis Workflow of 4-Pentynoic Acid



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